

# An In-depth Technical Guide to Cy5.5 DBCO: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of Cy5.5 Dibenzocyclooctyne (DBCO), a key reagent in modern bioconjugation and fluorescence imaging. This document details the quantitative characteristics of Cy5.5 DBCO, outlines experimental protocols for its use, and provides visual representations of its structure and reaction mechanisms.

## **Core Chemical Structure and Properties**

**Cy5.5 DBCO** is a bioorthogonal chemical probe that combines the near-infrared fluorescent properties of the Cyanine5.5 (Cy5.5) dye with the copper-free click chemistry reactivity of the Dibenzocyclooctyne (DBCO) group.[1] This combination allows for the specific and efficient labeling of azide-modified biomolecules in complex biological systems without the need for a cytotoxic copper catalyst.[2][3]

The core structure consists of two key moieties:

 Cy5.5 (Cyanine5.5): A polymethine dye characterized by a long conjugated chain between two indolenine rings.[4][5] This extended π-conjugation system is responsible for its absorption and emission in the near-infrared (NIR) spectrum, a region with minimal autofluorescence from biological tissues, allowing for deeper tissue penetration and higher signal-to-noise ratios in imaging applications. The "5.5" designation refers to the specific







length of the polymethine chain and the presence of benzo-fused indolenine rings, which red-shifts its spectral properties compared to Cy5.

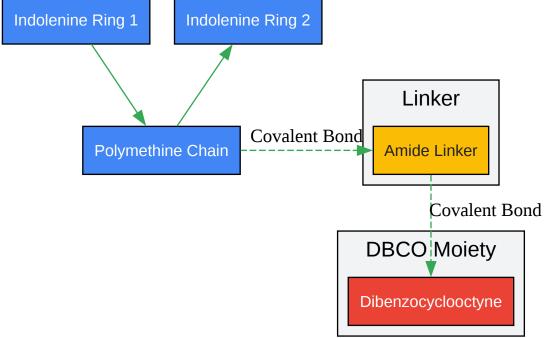
 DBCO (Dibenzocyclooctyne): A strained alkyne that readily undergoes a [3+2] cycloaddition reaction with azides. This reaction, known as Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), is highly selective and bioorthogonal, meaning it does not interfere with native biochemical processes. The inherent ring strain of the cyclooctyne ring significantly accelerates the reaction rate without the need for a copper catalyst, which can be toxic to cells and organisms.

The IUPAC name for a representative **Cy5.5 DBCO** structure is 3-[6-[[3-(2-azatricyclo[10.4.0.04,9]hexadeca-1(16),4,6,8,12,14-hexaen-10-yn-2-yl)-3-oxopropyl]amino]-6-oxohexyl]-2-[(1E,3E,5E)-5-(3-ethyl-1,1-dimethyl-6,8-disulfobenzo[e]indol-2-ylidene)penta-1,3-dienyl]-1,1-dimethyl-8-sulfobenzo[e]indol-3-ium-6-sulfonate.

Below is a diagram illustrating the constituent parts of the Cy5.5 DBCO molecule.

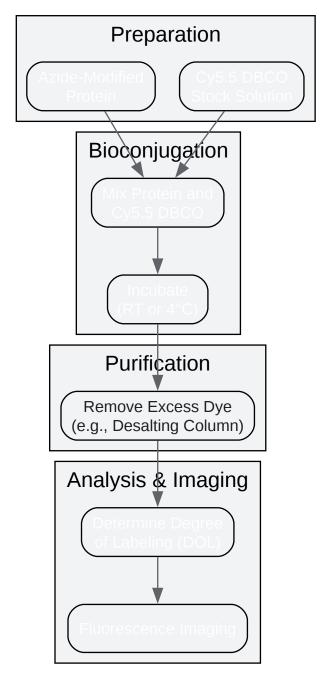


## Core Components of Cy5.5 DBCO



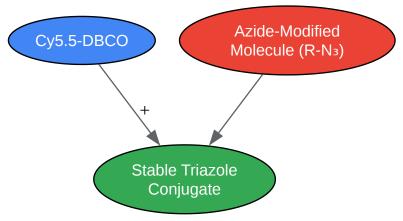


#### Experimental Workflow: Protein Labeling and Imaging





#### **SPAAC Reaction Mechanism**



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#### References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cy5.5 DBCO: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6361167#cy5-5-dbco-chemical-structure]

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